

CAS number and molecular structure of 2-Amino-5-methoxybenzamidoxime

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Compound of Interest

2-Amino-5methoxybenzamidoxime

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Technical Dossier: 2-Amino-5-methoxybenzamide

An Examination of a Key Chemical Intermediate

Introduction

This document provides a technical overview of 2-Amino-5-methoxybenzamide, a compound of interest for researchers and professionals in the fields of chemical synthesis and drug development. While the initial query focused on **2-Amino-5-methoxybenzamidoxime**, extensive database searches did not yield specific information for this derivative. This guide, therefore, focuses on the closely related and well-documented parent compound, 2-Amino-5-methoxybenzamide. The distinction lies in the functional group attached to the benzoyl core: a benzamide features a primary amide (-C(=O)NH2), whereas a benzamidoxime contains a hydroxyamidine group (-C(=NOH)NH2). This difference significantly alters the molecule's chemical properties and potential biological activity.

Chemical Identity and Molecular Structure

2-Amino-5-methoxybenzamide is a substituted aromatic amide. The core structure consists of a benzene ring substituted with an amino group at position 2, a methoxy group at position 5, and a carboxamide group at position 1.



Molecular Structure:

Caption: Molecular structure of 2-Amino-5-methoxybenzamide.

Physicochemical Properties

A summary of the key physicochemical properties of 2-Amino-5-methoxybenzamide is provided below. This data is essential for understanding its behavior in various chemical and biological systems.

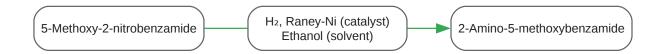
Property	Value	Source
CAS Number	1882-71-9	[1][2]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1][2]
Molecular Weight	166.18 g/mol	[2][3]
IUPAC Name	2-amino-5-methoxybenzamide	[2]
SMILES	COC1=CC(=C(C=C1)N)C(=O) N	[2]
InChI Key	NWZIAOBMRQYTTD- UHFFFAOYSA-N	[2]
Appearance	Solid	[3]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of 2-Amino-5-methoxybenzamide are not extensively available in the public domain, related synthesis strategies for similar compounds offer insight into potential synthetic routes. For instance, the synthesis of 2-amino-4-methoxybenzamide involves the hydrogenation of 4-methoxy-2-nitro-benzamide using a Raney-Ni catalyst.[4] A similar approach starting from 5-methoxy-2-nitrobenzamide could likely be employed for the synthesis of 2-Amino-5-methoxybenzamide.

A generalized workflow for such a synthesis is depicted below.





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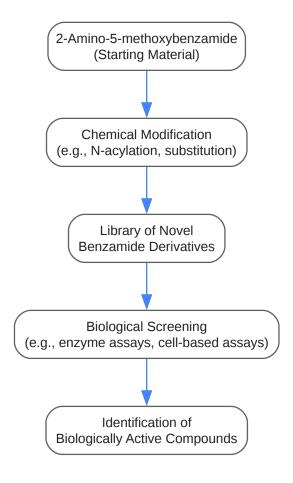
Caption: A potential synthetic workflow for 2-Amino-5-methoxybenzamide.

Biological Activity and Potential Applications

The biological activities of 2-Amino-5-methoxybenzamide itself are not widely reported in the reviewed literature. However, the benzamide scaffold is a common feature in many biologically active molecules. For example, various substituted benzamides have been investigated for their potential as antiproliferative and antioxidative agents.[5] Furthermore, modifications of related structures, such as 2-amino-5-nitrothiazole amides, have been explored for their antibacterial and antiparasitic properties.[6][7] This suggests that 2-Amino-5-methoxybenzamide could serve as a valuable starting material or intermediate in the synthesis of novel therapeutic agents.

The logical relationship for its potential application in drug discovery is outlined in the following diagram.





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Caption: Drug discovery workflow starting from 2-Amino-5-methoxybenzamide.

Conclusion

2-Amino-5-methoxybenzamide is a chemical intermediate with potential for further exploration in synthetic and medicinal chemistry. While direct data on its biological activity is limited, its structural similarity to other pharmacologically relevant benzamides makes it a compound of interest. Further research into the synthesis of its derivatives and subsequent biological evaluation could uncover novel applications in drug discovery and development. The lack of specific information on **2-Amino-5-methoxybenzamidoxime** highlights the need for foundational research on this and other novel derivatives.

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